In-Depth Technical Guide to the Synthesis and Manufacturing of Direct Blue 218

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Direct blue 218*
CAS No.:	*10401-50-0*
Cat. No.:	*B1143841*

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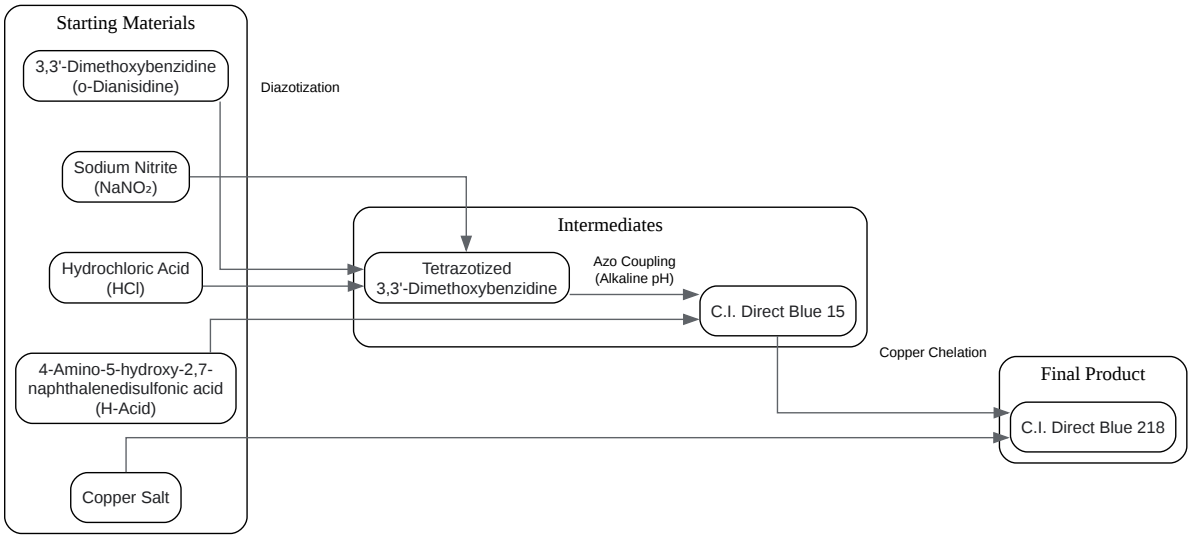
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and manufacturing process of C.I. **Direct Blue 218** (C.I. 24401), a copper-complex azo dye. The document details the chemical reactions, experimental procedures, purification methods, and analytical characterization involved in its production.

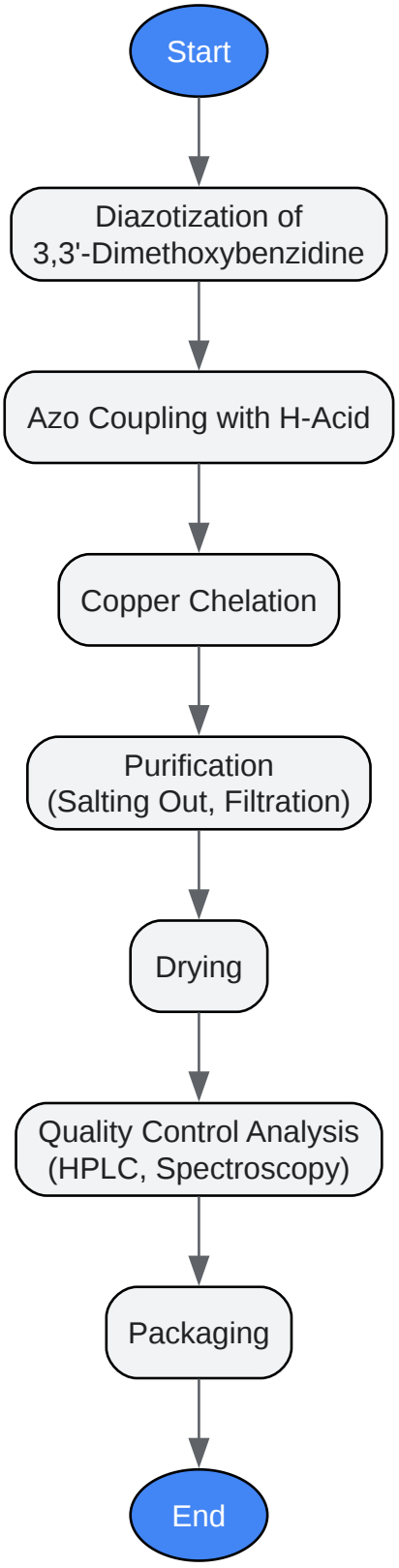
Overview of the Synthesis Pathway

The synthesis of **Direct Blue 218** is a two-stage process. The first stage involves the creation of the precursor dye, C.I. Direct Blue 15, through a diazotization and azo coupling reaction. The second stage is the metallization of this precursor with a copper salt to form the final **Direct Blue 218** complex. This copper chelation enhances the dye's stability and fastness properties. [1]

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References

- 1. CI Direct Blue 218 - Gentian Violet, Leucogentian Violet, Malachite Green, Leucomalachite Green, and CI Direct Blue 218 - NCBI Bookshelf [ncbi.nlm.nih.gov]
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